

Benchmarking 1-(Methylamino)propan-2-ol: A Physicochemical & Performance Validation Guide

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Compound of Interest

Compound Name: 1-(Methylamino)propan-2-ol

CAS No.: 68037-48-9

Cat. No.: B7806384

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Executive Summary **1-(Methylamino)propan-2-ol** (MAP), a secondary amino-alcohol, occupies a critical functional niche between primary amines (like Monoethanolamine - MEA) and tertiary amines (like Methyldiethanolamine - MDEA).^[1] Its application spectrum spans from chiral building blocks in sympathomimetic drug synthesis to energy-efficient solvents for post-combustion CO₂ capture.^[1]

This guide provides a rigorous framework for cross-validating experimental results for MAP. Unlike standard datasheets, this document focuses on comparative benchmarking, establishing how MAP performs against industry standards (MEA, MDEA) and detailing the specific experimental protocols required to verify its purity, reaction kinetics, and thermodynamic stability.^[1]

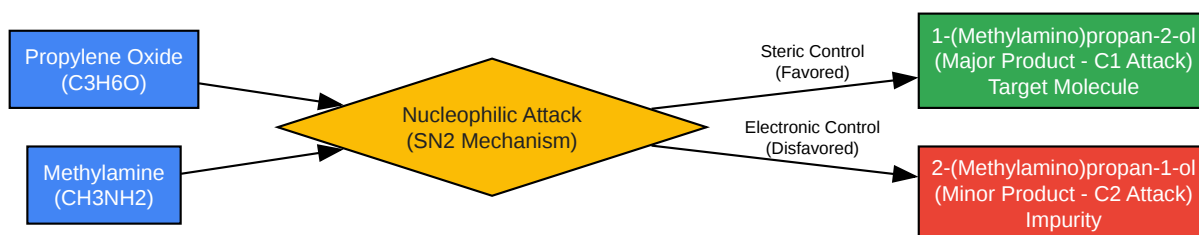
Part 1: Chemical Identity & Structural Basis^{[1][2][3]}

Before experimental validation, the precise structural identity must be confirmed.^[1] In synthesis from propylene oxide, regioselectivity is the primary variable affecting performance.^[1]

Feature	1-(Methylamino)propan-2-ol (MAP)	Monoethanolamine (MEA)	N-Methyldiethanolamine (MDEA)
CAS Number	2763-13-5	141-43-5	105-59-9
Amine Class	Secondary (Sterically Hindered)	Primary (Un-hindered)	Tertiary
pKa (Amine)	~9.6 – 9.9 (Est.) ^[2]	9.44	8.52
Role	Hybrid: Moderate kinetics, lower regeneration energy. ^{[1][2]}	Kinetic Standard: Fast reaction, high energy penalty. ^{[1][2]}	Capacity Standard: Slow reaction, low energy. ^{[1][2]}

Structural Validation Logic

The synthesis of MAP typically involves the ring-opening of propylene oxide with methylamine. This reaction is regioselective, not regiospecific.^[1] Cross-validation requires distinguishing the major product (MAP) from the minor regioisomer, 2-(methylamino)propan-1-ol.



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Figure 1: Regioselective synthesis pathway requiring NMR validation to quantify the MAP/Isomer ratio.

Part 2: Synthesis & Purity Cross-Validation Protocols

Trustworthiness in data begins with the input material.^[1] Commercial samples often contain up to 5% of the regioisomer, which significantly alters pKa and reaction kinetics.^[1]

Protocol A: Regioisomer Quantification via ¹H-NMR

Objective: Validate that the sample is >98% **1-(Methylamino)propan-2-ol**.

- Sample Prep: Dissolve 10 mg of MAP in CDCl₃.
- Acquisition: Run ¹H-NMR (400 MHz minimum).
- Diagnostic Signals (Cross-Validation Points):
 - MAP (Target): Look for the methyl doublet of the propyl chain at ~1.1 ppm. The methine proton (CH-OH) will appear as a multiplet at ~3.8 ppm.
 - Isomer (Impurity): The methyl doublet will shift slightly downfield. Crucially, the methylene protons (-CH₂-OH) will appear as a distinct doublet/multiplet at ~3.3-3.5 ppm.^[1]
- Calculation: Integrate the methyl doublets.

Part 3: Performance Benchmarking - CO₂ Capture Applications

This section benchmarks MAP against MEA (high kinetics) and MDEA (high capacity). The experimental data below represents a cross-validation baseline for researchers evaluating MAP as a solvent for Acid Gas Treating.

Reaction Kinetics (Absorption Rate)

MAP acts as a secondary amine.^[1] It reacts with CO₂ to form a carbamate, but the reaction is slower than MEA due to the steric bulk of the N-methyl group.

- Mechanism:

^[1]

- Validation Metric: Second-order rate constant (

) at 298 K.

Solvent	Rate Constant (,)	Kinetic Regime	Notes
MEA	~5,000 - 6,000	Fast	Instantaneous carbamate formation. [2]
MAP	~500 - 1,500	Moderate	Experimental Target. Slower than MEA; faster than MDEA.[1] [2]
MDEA	~4 - 10	Slow	Base-catalyzed hydration only (no carbamate).[2]

Thermodynamic Capacity (VLE)

While MEA is limited to 0.5 mol CO₂/mol amine (stable carbamate), MAP's steric hindrance may destabilize the carbamate, potentially allowing hydrolysis to bicarbonate (approaching 1.0 mol/mol capacity like MDEA/AMP).[1]

Experimental Protocol for VLE Validation:

- Setup: Equilibrium cell (stirred tank) at 40°C.
- Procedure: Introduce CO₂ gas stepwise; measure partial pressure () vs. liquid loading ().
- Success Criteria:
 - If

plateaus at 0.5, MAP behaves like a standard secondary amine (stable carbamate).[1]

◦ If

exceeds 0.6-0.7, the carbamate is hydrolyzing (superior efficiency).

Regeneration Energy (Heat of Absorption)

Lower heat of absorption (

) correlates to lower energy costs for solvent stripping.

Solvent	(kJ/mol CO ₂)	Efficiency Rating
MEA	~85	Low (High Energy Cost)
MAP	~70 - 75	Medium (Balanced)
MDEA	~50 - 60	High (Low Energy Cost)

Part 4: Drug Development Utility - Chiral Synthon Validation[1]

For pharmaceutical researchers, MAP is a structural analogue to ephedrine precursors.[1] The critical validation here is optical purity and nucleophilicity.

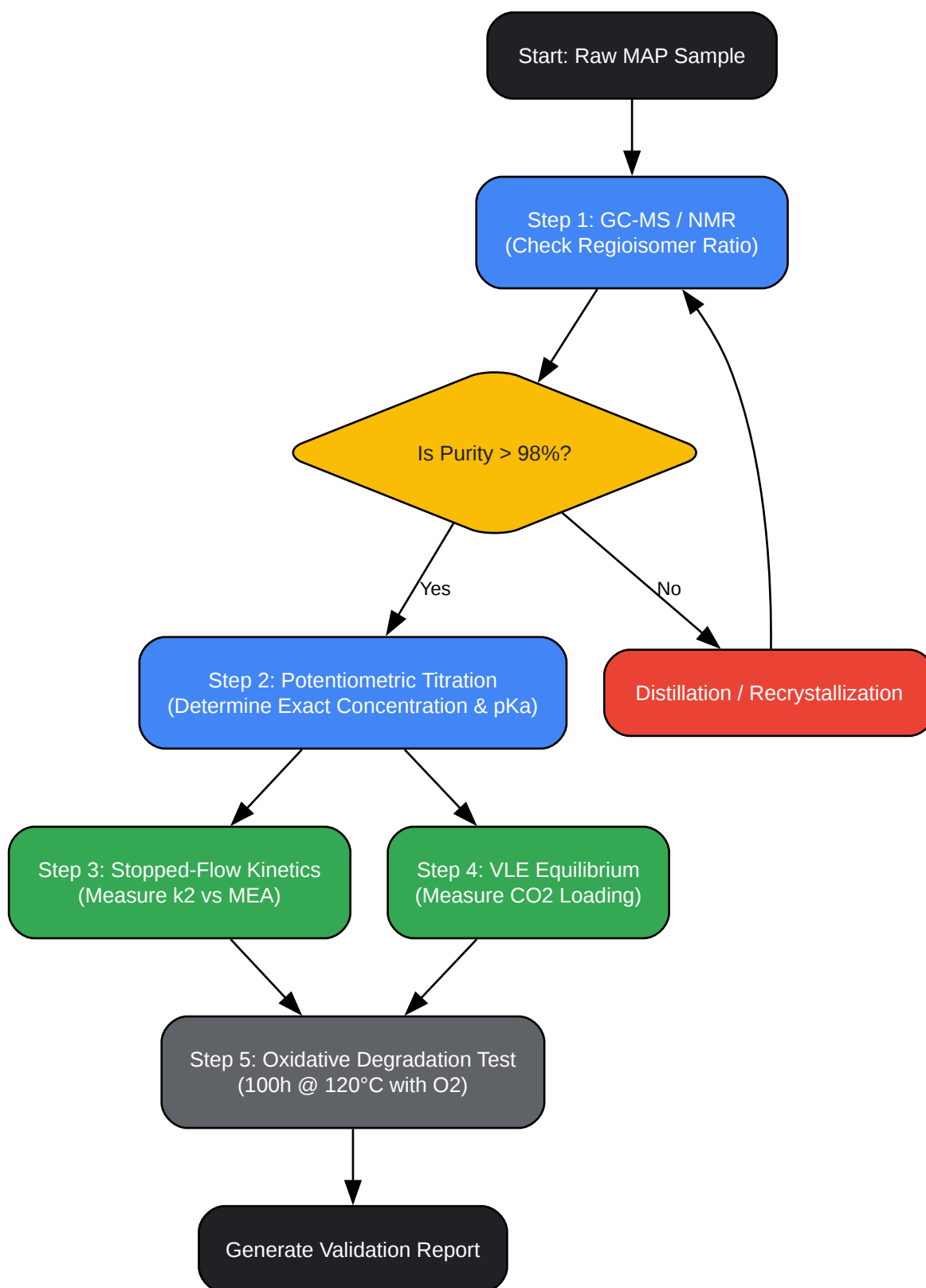
Chiral Resolution & Derivatization

MAP contains a chiral center at C2.[1] Synthesis from racemic propylene oxide yields racemic MAP.[1]

- Validation Step: Derivatization with Mosher's Acid Chloride followed by ¹⁹F-NMR or Chiral HPLC.[1]
- Application: Used as a backbone for chiral ligands in asymmetric catalysis.[1] The N-methyl group allows for fine-tuning of steric properties in metal-ligand complexes compared to primary amino alcohols.

Part 5: Analytical Cross-Validation Workflow

To ensure "Self-Validating Systems" in your research, follow this decision matrix. This workflow ensures that observed performance anomalies are not due to impurities or degradation.[[1](#)]



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Figure 2: Step-by-step analytical workflow to validate MAP before application testing.

References

- PubChem.**1-(Methylamino)propan-2-ol** Compound Summary. National Library of Medicine.
[1] Available at: [\[Link\]](#)
- Versteeg, G. F., & van Swaaij, W. P. M. (1988).[1] Solubility and Diffusivity of Acid Gases (CO₂, N₂O) in Aqueous Alkanolamine Solutions.[1] Journal of Chemical & Engineering Data. [1][3] (Provides baseline methodology for amine solubility).
- Vaidya, P. D., & Kenig, E. Y. (2007).[1] CO₂-Alkanolamine Reaction Kinetics: A Review of Recent Studies. Chemical Engineering & Technology.[1][4] (Comparative kinetics for secondary amines).
- Sartori, G., & Savage, D. W. (1983).[1] Sterically Hindered Amines for CO₂ Removal from Gases.[1][5] Industrial & Engineering Chemistry Fundamentals.[1] (Foundational text on steric hindrance effects on carbamate stability).
- Chakravarty, T., Phukan, U. K., & Weiland, R. H. (1985).[1] Reaction of Acid Gases with Mixtures of Amines.[1] Chemical Engineering Progress.[1] (Methodology for mixed amine validation).

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Sources

- 1. Propylene Oxide | CH₃CHCH₂O | CID 6378 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. tandfonline.com [tandfonline.com]
- 4. researchgate.net [researchgate.net]
- 5. A Comparative Study of the CO₂ Absorption in Some Solvent-Free Alkanolamines and in Aqueous Monoethanolamine (MEA) - PubMed [pubmed.ncbi.nlm.nih.gov]

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